

Optimizing Mitobronitol dosage for in vivo animal studies

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Compound of Interest

Compound Name: Mitobronitol

Cat. No.: B1677166

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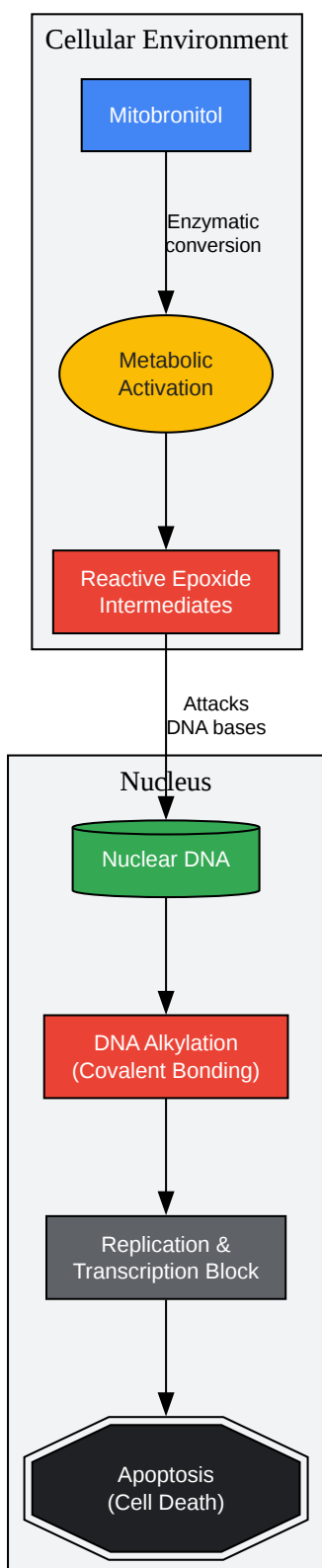
Technical Support Center: Mitobronitol In Vivo Studies

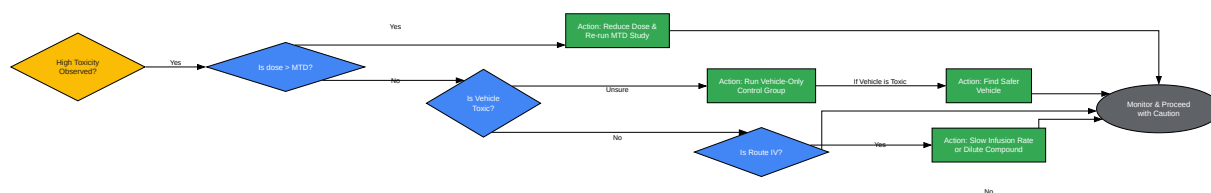
This guide provides researchers, scientists, and drug development professionals with essential information for optimizing **Mitobronitol** dosage in in vivo animal studies. It includes frequently asked questions (FAQs) and troubleshooting advice in a direct question-and-answer format.

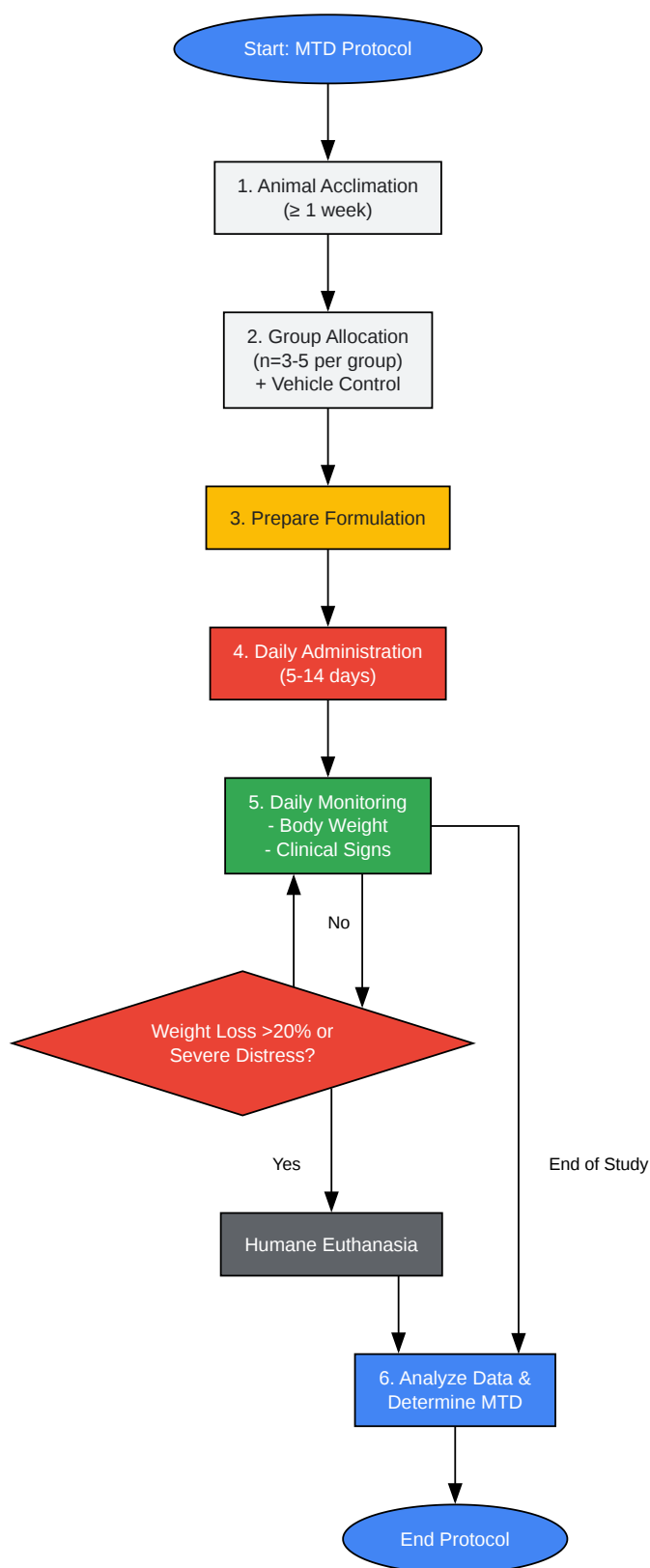
Frequently Asked Questions (FAQs)

Q1: What is Mitobronitol and its mechanism of action?

Mitobronitol (1,6-dibromo-1,6-dideoxy-D-mannitol) is a brominated analog of mannitol with antineoplastic (anti-cancer) properties.^[1] It functions as an alkylating agent, a class of drugs that works by attaching an alkyl group to DNA.^{[1][2]} This process, likely occurring through derived epoxide groups, leads to the formation of covalent bonds with cellular DNA.^[1] The resulting DNA damage disrupts DNA replication and transcription, which is particularly effective against rapidly dividing cells like cancer cells, ultimately leading to apoptosis (programmed cell death).^[2]







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References

- 1. Mitobronitol | C₆H₁₂Br₂O₄ | CID 656655 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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